

Introduction: Acknowledging the Profile of 1H-Indazol-5-amine

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Compound of Interest

Compound Name: 1H-Indazol-5-amine

Cat. No.: B092378

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1H-Indazol-5-amine (CAS No: 19335-11-6), also known as 5-aminoindazole, is a heterocyclic aromatic amine that serves as a critical building block in medicinal chemistry and drug development.^{[1][2]} Its utility in the synthesis of kinase inhibitors and other pharmacologically active molecules makes it a common reagent in research laboratories. However, its chemical structure, an aromatic amine, warrants a thorough and proactive approach to safety. This guide provides a comprehensive framework for researchers and scientists to handle **1H-Indazol-5-amine**, grounding every recommendation in established safety data to ensure the protection of personnel and the integrity of research.

Core Compound Identification and Physicochemical Properties

A foundational aspect of safe handling is the unambiguous identification of the chemical and an understanding of its physical state. This information is critical for anticipating its behavior under laboratory conditions.

Property	Value	Source(s)
Chemical Name	1H-Indazol-5-amine	[1][3]
Synonyms	5-Aminoindazole, 5-Indazolylamine	[1][3]
CAS Number	19335-11-6	[1][3][4]
Molecular Formula	C ₇ H ₇ N ₃	[1][3]
Molecular Weight	133.15 g/mol	[1][3]
Physical State	Powder Solid	[4]
Appearance	Brown	[4]
Melting Point	172 - 178 °C (341.6 - 352.4 °F)	[4]

Hazard Analysis and GHS Classification: The "Why" Behind the Precautions

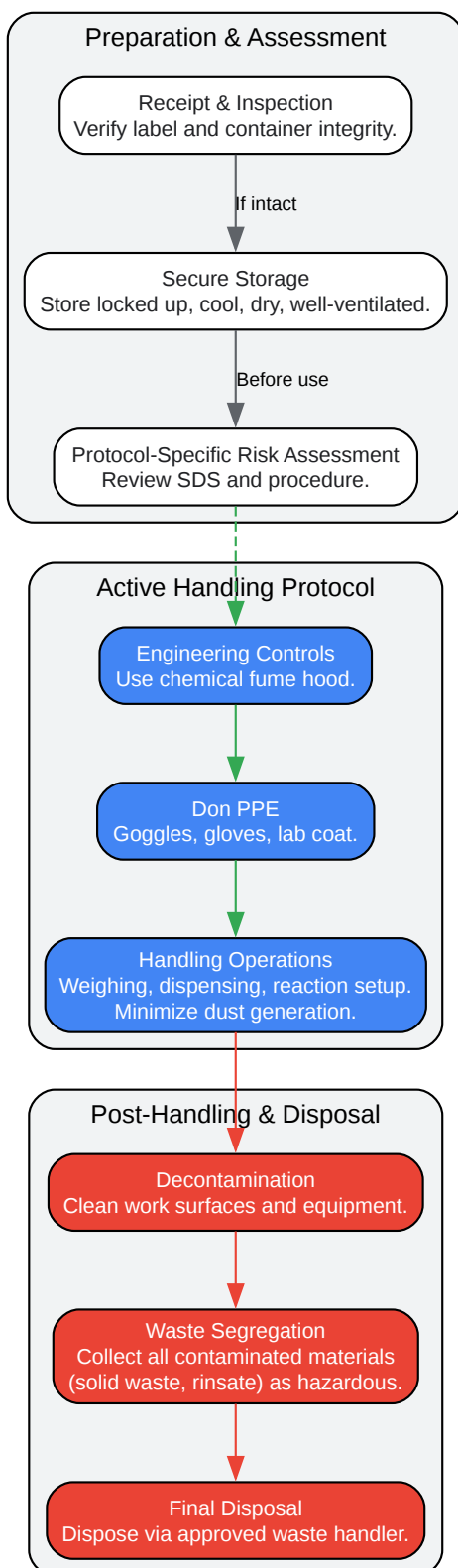
Understanding the specific hazards associated with **1H-Indazol-5-amine** is paramount. This knowledge forms the basis for all subsequent safety protocols. The compound is classified under the Globally Harmonized System (GHS) with several key hazards that dictate the necessary precautions.

GHS Classification	Hazard Statement	Significance for Researchers	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Ingestion of even small quantities can cause illness. This underscores the critical importance of preventing hand-to- mouth contamination.	[3] [4] [5]
Skin Irritation (Category 2)	H315: Causes skin irritation	Direct contact with the skin can lead to inflammation, redness, and discomfort. Prolonged contact should be avoided.	[3] [4] [5]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	The powder is a significant hazard to the eyes, capable of causing serious, painful irritation. Eye protection is non- negotiable.	[3] [4] [5]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation	Inhalation of the dust can irritate the respiratory tract, leading to coughing and discomfort. Operations must be conducted in a way that prevents aerosolization.	[3] [4]

Combustible Dust	May form combustible dust concentrations in air	While a solid, if dispersed in the air as a fine powder, it can form an explosive mixture with an ignition source. This necessitates careful handling to minimize dust generation.	[3] [4]
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Integrated Risk Management: A Workflow for Safe Handling

A systematic workflow ensures that safety is considered at every stage of the compound's lifecycle in the laboratory, from receipt to disposal. This process is a self-validating system, where each step mitigates the hazards identified in the previous section.



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Caption: Workflow for managing risks associated with **1H-Indazol-5-amine**.

Detailed Protocols for Safe Laboratory Operations

Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense is to minimize exposure through proper laboratory infrastructure and personal barriers.

- **Engineering Controls:** All manipulations of solid **1H-Indazol-5-amine** that could generate dust (e.g., weighing, transferring) must be performed in a certified chemical fume hood.^[6] The fume hood contains airborne particles, mitigating the risk of respiratory irritation.^{[3][4]} Ensure eyewash stations and safety showers are readily accessible.^[4]
- **Personal Protective Equipment (PPE):** A standard PPE ensemble for handling this compound includes:
 - **Eye and Face Protection:** Chemical safety goggles conforming to EU EN166 or OSHA 29 CFR 1910.133 standards are mandatory to protect against serious eye irritation.^{[3][4]}
 - **Skin Protection:** Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before use.^[6] A buttoned lab coat must be worn to prevent skin contact.^[3]
 - **Respiratory Protection:** Under normal conditions within a fume hood, respiratory protection is not required.^{[3][4]} In the event of a large spill or failure of ventilation, a full-face respirator with an appropriate particulate filter should be used.^[7]

Handling Protocol

- **Preparation:** Before handling, ensure the work area inside the fume hood is clean and uncluttered. Assemble all necessary equipment.
- **Don PPE:** Put on the required PPE as described in section 4.1.
- **Weighing and Transfer:**
 - Use a spatula to carefully transfer the solid. Avoid scooping actions that could create dust clouds.

- If possible, use a balance located inside the fume hood or a glove box.
- Close the container lid immediately after dispensing.
- Post-Handling: After use, decontaminate the spatula and work surface. Remove gloves using the proper technique and wash hands thoroughly with soap and water.^{[4][5]} Do not eat, drink, or smoke in the laboratory.^{[4][5]}

Storage Requirements

Proper storage is essential for maintaining chemical stability and preventing accidental exposure.

- Container: Keep the container tightly closed to prevent contamination and moisture absorption.^{[4][7]}
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.^{[4][6]}
^[7] The storage area should be locked and secured.^{[4][7]}
- Incompatibilities: Store away from strong oxidizing agents and strong acids.^{[4][8]}

Emergency Response Protocols

Rapid and correct response to an exposure or spill is critical.

First-Aid Measures

The following procedures should be followed immediately upon exposure. Medical attention should always be sought.

- If Inhaled: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing.^{[3][4]} If the person feels unwell or breathing is difficult, call a POISON CENTER or physician immediately.^{[3][4]}
- If on Skin: Immediately take off all contaminated clothing.^[5] Wash the affected skin with plenty of soap and water.^{[4][5]} If skin irritation develops or persists, seek medical attention.
^{[4][5]}

- If in Eyes: Rinse the eyes cautiously with water for at least 15 minutes, holding the eyelids open.^{[3][4]} Remove contact lenses if present and easy to do so. Continue rinsing.^{[3][4]} Seek immediate medical attention.^{[3][4]}
- If Swallowed: Call a POISON CENTER or physician immediately.^{[4][5]} Rinse the mouth with water.^{[4][5]} Do not induce vomiting.

Accidental Release Measures

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear the appropriate PPE, including respiratory protection if the spill is large or outside of a fume hood.
- Contain and Clean:
 - Gently sweep up the spilled solid, taking care to minimize dust generation.
 - Place the collected material into a suitable, labeled, and sealed container for hazardous waste disposal.^[9]
 - Clean the spill area with a wet cloth or paper towels and place these in the hazardous waste container.
 - Do not allow the chemical to enter drains.^[10]

Waste Disposal Considerations

1H-Indazol-5-amine and any materials contaminated with it must be treated as hazardous waste.

- Waste Generation: All waste, including excess reagent, contaminated PPE (gloves, etc.), and cleaning materials, must be collected in a designated, properly labeled hazardous waste container.^[11]

- Container Management: Waste containers must be made of a compatible material, kept tightly closed, and stored in a safe, secondary containment area.[11][12]
- Disposal: The disposal of the waste must be handled by a licensed and approved waste disposal company, in accordance with all local, state, and federal regulations.[4][5] Never dispose of this chemical down the drain or in regular trash.

Toxicological and Ecological Profile

It is important to note that the toxicological properties of **1H-Indazol-5-amine** have not been fully investigated.[4] No specific data on carcinogenicity, mutagenicity, or reproductive toxicity is widely available. Similarly, detailed information on its persistence, bioaccumulation, and overall ecotoxicity is lacking.[4] This data gap reinforces the need for a conservative and cautious approach, treating the compound with a high degree of respect and ensuring that it is not released into the environment.[4]

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